

Comparative Guide: 8-Oxotetradecanoic Acid vs. Myristic Acid in Cellular Systems[1]

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Compound of Interest

Compound Name: 8-Oxotetradecanoic acid

CAS No.: 39747-88-1

Cat. No.: B150441

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Executive Summary

While Myristic Acid (C14:0) is a canonical saturated fatty acid critical for protein N-myristoylation and energy metabolism, **8-Oxotetradecanoic Acid** (8-Oxo-14:0) is a specific oxidized derivative (ketone at position C8).[1] In cellular assays, these two molecules exhibit distinct physicochemical behaviors and biological activities. Myristic acid acts as a lipophilic anchor and signaling agonist (e.g., TLR4), whereas **8-oxotetradecanoic acid** functions primarily as a metabolic intermediate (derived from ricinoleic acid or myriocin degradation) and a process-related impurity in pharmaceutical synthesis (e.g., Atorvastatin).

This guide details the structural divergences, expected cellular impacts, and specific protocols for evaluating these lipids side-by-side.[1]

Chemical & Physical Characterization[2][3][4][5][6][7][8]

The introduction of a ketone group at the C8 position significantly alters the hydrophobicity and packing density of the fatty acid chain, affecting how it interacts with albumin carriers and

membrane bilayers.

Feature	Myristic Acid (Standard)	8-Oxotetradecanoic Acid (Variant)
IUPAC Name	Tetradecanoic acid	8-Oxotetradecanoic acid
CAS Number	544-63-8	39747-88-1
Formula	C ₁₄ H ₂₈ O ₂	C ₁₄ H ₂₆ O ₃
Molecular Weight	228.37 g/mol	242.35 g/mol
Structure	Linear, hydrophobic chain	Linear chain with mid-chain ketone kink
LogP (Hydrophobicity)	~6.1 (Highly Lipophilic)	~3.9 (Reduced Lipophilicity)
Solubility (Water)	Insoluble (<0.1 mg/L)	Slightly higher; requires carrier (BSA)
Biological Origin	De novo synthesis, dietary fat (dairy, coconut)	Metabolite of Ricinoleic acid; Myriocin degradation
Primary Function	Protein N-myristoylation, Beta-oxidation fuel	Metabolic intermediate; Oxidative stress marker

Biological Mechanisms & Assay Implications[8][9][10]

A. N-Myristoylation vs. Inhibition

Myristic Acid: The enzyme N-myristoyltransferase (NMT) exhibits high specificity for the C14 chain length.[1] Myristic acid binds into a deep hydrophobic pocket, allowing the transfer of the myristoyl group to the N-terminal glycine of target proteins (e.g., Src, Gag, G-alpha subunits). This anchors proteins to the plasma membrane.

8-Oxotetradecanoic Acid: The C8 ketone introduces a polar "bump" in the middle of the aliphatic chain.

- Hypothesis: This modification likely disrupts binding within the hydrophobic NMT pocket, making 8-oxo-14:0 a poor substrate or a potential competitive inhibitor.[1]
- Assay Readout: In a click-chemistry myristoylation assay (using Alkynyl-myristate), excess 8-oxo-14:0 would likely fail to compete effectively compared to unlabeled myristic acid, or weakly inhibit the reaction depending on concentration.[1]

B. Mitochondrial Beta-Oxidation

Myristic Acid: Rapidly converted to Myristoyl-CoA and transported into mitochondria via the carnitine shuttle for beta-oxidation, yielding Acetyl-CoA.[1]

8-Oxotetradecanoic Acid: Beta-oxidation proceeds by removing 2-carbon units.[1]

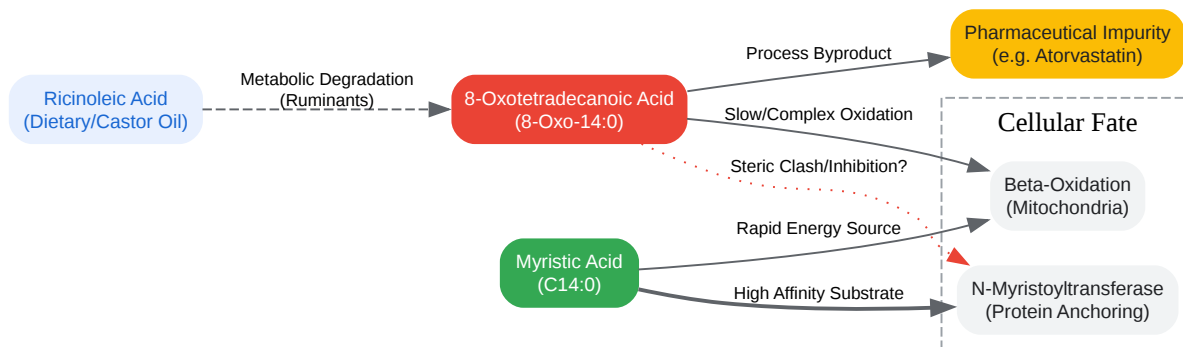
- C14 (8-oxo)
C12 (6-oxo)
C10 (4-oxo)
C8 (2-oxo).
- The presence of the ketone requires specific reductase enzymes to resolve the oxidized position before normal oxidation can proceed.
- Assay Impact: In a Seahorse metabolic flux assay, 8-oxo-14:0 may show slower respiration rates (OCR) compared to myristic acid due to the rate-limiting step of handling the ketone group.[1]

C. Toxicity & Oxidative Stress

Oxidized lipids often act as Damage-Associated Molecular Patterns (DAMPs).[1] While myristic acid can induce inflammation via TLR4 (at high concentrations), **8-oxotetradecanoic acid** represents a pre-oxidized lipid species that may trigger distinct stress responses or peroxisomal activity.

Visualizing the Metabolic Divergence

The following diagram illustrates the origin and divergent pathways of these two lipids.



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Caption: Divergent biological fates of Myristic Acid (Green) vs. **8-Oxotetradecanoic Acid** (Red).

Experimental Protocols

Protocol A: Preparation of BSA-Conjugated Lipids (Universal)

Both lipids are hydrophobic and cytotoxic if added directly as free acids.[1] They must be conjugated to Fatty Acid-Free BSA (Bovine Serum Albumin) for cellular delivery.[1]

Reagents:

- Fatty Acid (Myristic or 8-Oxo-14:0)[1]
- Fatty Acid-Free BSA (Lyophilized powder)[1]
- 150 mM NaCl solution
- Water bath at 55°C (Myristic MP: 54°C; 8-Oxo MP: ~50-55°C)

Procedure:

- Stock Solution: Dissolve the fatty acid in Ethanol (EtOH) to a concentration of 100 mM.

- BSA Solution: Prepare a 10% (w/v) BSA solution in 150 mM NaCl. Filter sterilize (0.22 μ m).
- Conjugation:
 - Warm the BSA solution to 37°C.
 - Warm the 150 mM NaCl to 55°C.
 - Add the ethanolic fatty acid dropwise to the warm NaCl while vortexing (Final FA conc: 2-5 mM).
 - Immediately mix this lipid solution 1:1 with the warm BSA solution.
 - Stir at 37°C for 1 hour to allow binding.
 - Final Molar Ratio: Target a FA:BSA ratio of 2:1 to 4:1.
- Storage: Aliquot and freeze at -20°C. Avoid repeated freeze-thaw cycles.

Protocol B: Comparative Cytotoxicity Assay

Determine if the oxidized variant induces higher cell death than the native lipid.

- Cell Seeding: Seed HepG2 or HEK293 cells (5,000 cells/well) in a 96-well plate. Incubate 24h.
- Treatment: Treat cells with BSA-conjugated Myristic Acid vs. **8-Oxotetradecanoic Acid** at increasing concentrations (0, 50, 100, 250, 500 μ M).
 - Control: BSA-vehicle only.[\[1\]](#)
- Incubation: 24 hours at 37°C.
- Readout: Add 10 μ L CCK-8 or PrestoBlue reagent.[\[1\]](#) Incubate 1-2 hours.
- Analysis: Measure absorbance (450 nm) or fluorescence. Calculate IC50.
 - Expected Result: Myristic acid is generally non-toxic up to ~200-300 μ M. 8-Oxo-14:0 may exhibit toxicity at lower concentrations due to oxidative stress signaling.[\[1\]](#)

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